

2-Methoxy-4-propylphenol-d3 safety and handling

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Compound of Interest

Compound Name: 2-Methoxy-4-propylphenol-d3

Cat. No.: B12362684

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An In-depth Technical Guide to the Safety and Handling of 2-Methoxy-4-propylphenol-d3

Introduction

2-Methoxy-4-propylphenol-d3 is the deuterated form of 2-Methoxy-4-propylphenol, a naturally occurring phenolic compound found in various plants and essential oils. It sees use in the flavor and fragrance industry and serves as a valuable tool in research and drug development, particularly as an internal standard for analytical studies and in investigations of metabolic pathways. The introduction of deuterium atoms provides a distinct mass signature, facilitating its use in mass spectrometry-based applications. This guide provides a comprehensive overview of the safety and handling procedures for **2-Methoxy-4-propylphenol-d3**, intended for researchers, scientists, and professionals in drug development. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the safety profile is expected to be analogous to its non-deuterated counterpart, 2-Methoxy-4-propylphenol.

Core Tenets of Safe Handling

Safe handling of **2-Methoxy-4-propylphenol-d3** is predicated on a thorough understanding of its potential hazards and the implementation of appropriate control measures. The primary routes of exposure are inhalation, skin contact, and eye contact. The non-deuterated form is classified as a skin irritant, a potential skin sensitizer, and can cause serious eye damage and respiratory irritation. Therefore, adherence to stringent safety protocols is paramount.

I. Hazard Identification and Classification



Based on the available data for 2-Methoxy-4-propylphenol, the deuterated compound should be handled as a substance with the following hazard classifications:

- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 1
- Skin Sensitization: Category 1B
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Hazard Statements (H-phrases):

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

II. Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **2-Methoxy-4- propylphenol-d3** is essential for its safe handling and storage. The data presented below is for the non-deuterated form and is expected to be very similar for the deuterated analogue.



Property	Value
Appearance	Colorless to pale yellow liquid[1]
Molecular Formula	C10H11D3O2
Molecular Weight	169.24 g/mol
Boiling Point	125-126 °C at 14 mmHg
Density	1.038 g/mL at 25 °C
Refractive Index	1.522 (lit.)
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Slightly soluble in water; soluble in organic solvents.

III. Safe Handling and Experimental Protocols Engineering Controls

Ventilation: All work with 2-Methoxy-4-propylphenol-d3 should be conducted in a well-ventilated laboratory. A chemical fume hood is required when handling open containers, preparing solutions, or performing any operation that could generate aerosols or vapors.

Personal Protective Equipment (PPE)

A critical aspect of safe handling is the consistent and correct use of Personal Protective Equipment.



PPE Type	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.[2]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be required for high-concentration work or in case of ventilation failure.

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.
- · Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Use only in a well-ventilated area.

Experimental Workflow: Preparation of a Standard Solution

The following is a generalized protocol for the preparation of a standard solution of **2-Methoxy-4-propylphenol-d3** for use in an analytical experiment.





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Caption: Workflow for preparing a standard solution.

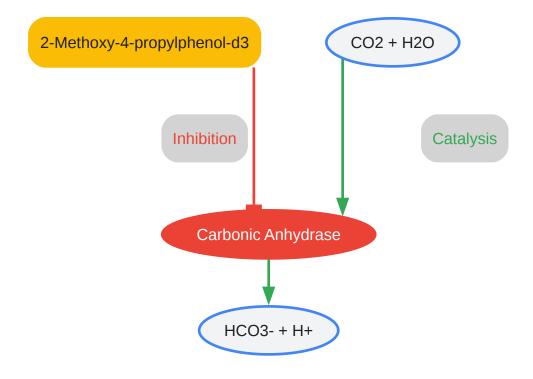
IV. Biological Activity and Signaling Pathways

2-Methoxy-4-propylphenol has been reported to exhibit biological activity, including acting as an inhibitor of carbonic anhydrases and possessing antioxidant properties.

Carbonic Anhydrase Inhibition

Carbonic anhydrases are a family of enzymes that catalyze the rapid interconversion of carbon dioxide and water to bicarbonate and protons. Inhibition of these enzymes has therapeutic potential in various conditions. The interaction of 2-Methoxy-4-propylphenol with carbonic anhydrase can be depicted as a simplified signaling pathway.





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Caption: Inhibition of Carbonic Anhydrase.

V. Storage and Disposal Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly sealed to prevent moisture absorption and contamination.
- · Protect from light.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.



VI. First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[3]
- In case of skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[3]
- In case of inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[3]
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[3]

Conclusion

While **2-Methoxy-4-propylphenol-d3** is a valuable tool in research and development, its potential hazards necessitate careful and informed handling. By adhering to the guidelines outlined in this technical guide, researchers and scientists can minimize risks and ensure a safe laboratory environment. A thorough understanding of the compound's properties, the consistent use of appropriate personal protective equipment, and the implementation of proper engineering controls are the cornerstones of safe practice.

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 To cite this document: BenchChem. [2-Methoxy-4-propylphenol-d3 safety and handling].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362684#2-methoxy-4-propylphenol-d3-safety-and-handling]

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